

Essential Safety and Logistical Information for Handling Methyl N-acetylanthranilate

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Compound of Interest

Compound Name: Methyl N-acetylanthranilate

Cat. No.: B181298

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This document provides comprehensive, step-by-step guidance for the safe handling and disposal of **Methyl N-acetylanthranilate**, a compound used in flavor and fragrance research. Adherence to these protocols is essential for minimizing risk and ensuring a safe laboratory environment.

Chemical and Physical Properties

A summary of the key quantitative data for **Methyl N-acetylanthranilate** is provided in the tables below for easy reference and comparison.

Table 1: Chemical Identifiers

| Identifier | Value |
|-------------------|---|
| CAS Number | 2719-08-6[1][2] |
| Molecular Formula | C ₁₀ H ₁₁ NO ₃ [1][2] |
| Molecular Weight | 193.20 g/mol [1][2] |
| Synonyms | 2-Acetamidobenzoic Acid Methyl Ester, Methyl 2-Acetamidobenzoate, N-Acetylanthranilic Acid Methyl Ester[1][2] |

Table 2: Physical and Chemical Properties

| Property | Value |
|---------------|---|
| Appearance | White to light yellow crystals with a fruity grape aroma[3] |
| Solubility | Slightly soluble in water; soluble in ethanol |
| pKa | 14.51 ± 0.70 (Predicted)[3] |
| Storage Class | Combustible Solids (Storage Class 11) |

Hazard Identification and Personal Protective Equipment (PPE)

While **Methyl N-acetylanthranilate** is not classified as hazardous under OSHA HazCom standards, it is crucial to follow standard laboratory safety practices.[1] The recommended personal protective equipment is detailed below.

Table 3: Recommended Personal Protective Equipment (PPE)

| Protection Type | Specification |
|--------------------------|--|
| Eye Protection | Safety glasses with side-shields or goggles. A face shield may be required in situations with a higher risk of splashing.[1] |
| Hand Protection | Chemically resistant protective gloves (e.g., nitrile rubber).[1] |
| Respiratory Protection | A dust respirator should be used, especially when handling the solid form where dust may be generated.[1] |
| Skin and Body Protection | A standard laboratory coat is required. Protective boots may be necessary depending on the scale of handling.[1] |

Operational Plan: Handling Methyl N-acetylanthranilate

Follow these step-by-step procedures for the safe handling of **Methyl N-acetylanthranilate** in a laboratory setting.

Pre-Operational Checks

- **Verify Emergency Equipment:** Ensure that a safety shower and eyewash station are readily accessible and in good working order.^[1]
- **Gather PPE:** Collect all necessary PPE as specified in Table 3 and inspect for any damage.
- **Prepare Workspace:** Work should be conducted in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.^[1]
- **Review Safety Data Sheet (SDS):** Before beginning work, review the SDS for **Methyl N-acetylanthranilate**.

Handling Procedure

- **Don PPE:** Put on your lab coat, safety glasses, and gloves.
- **Weighing the Compound:** If weighing the solid, perform this task in a fume hood to avoid inhaling any dust.
- **Dissolving the Compound:** When dissolving in a solvent, add the solid to the solvent slowly to avoid splashing.
- **Heating:** If heating is required, be aware that the compound may decompose at high temperatures and generate poisonous fumes.^[1] Closed containers should not be heated as they may explode.^[1]
- **Post-Handling:** After handling, wash hands and face thoroughly.^[1]

Accidental Release and First Aid

In the event of an accidental release or exposure, follow these procedures.

Spill Cleanup

- **Evacuate and Secure:** Keep unnecessary personnel away from the spill area.
- **Ventilate:** Ensure the area is well-ventilated.
- **Containment:** For a solid spill, carefully sweep the material to collect it in an airtight container, avoiding dust dispersal.[\[1\]](#)
- **Disposal of Cleanup Materials:** All materials used for cleanup should be placed in a sealed container for proper disposal.

First Aid Measures

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do.[\[1\]](#) If irritation persists, seek medical attention.[\[1\]](#)
- **Skin Contact:** Remove contaminated clothing and rinse the affected skin with water.[\[1\]](#) If skin irritation occurs, seek medical attention.[\[1\]](#)
- **Ingestion:** If swallowed, rinse the mouth with water. Seek medical advice if you feel unwell.[\[1\]](#)

Disposal Plan

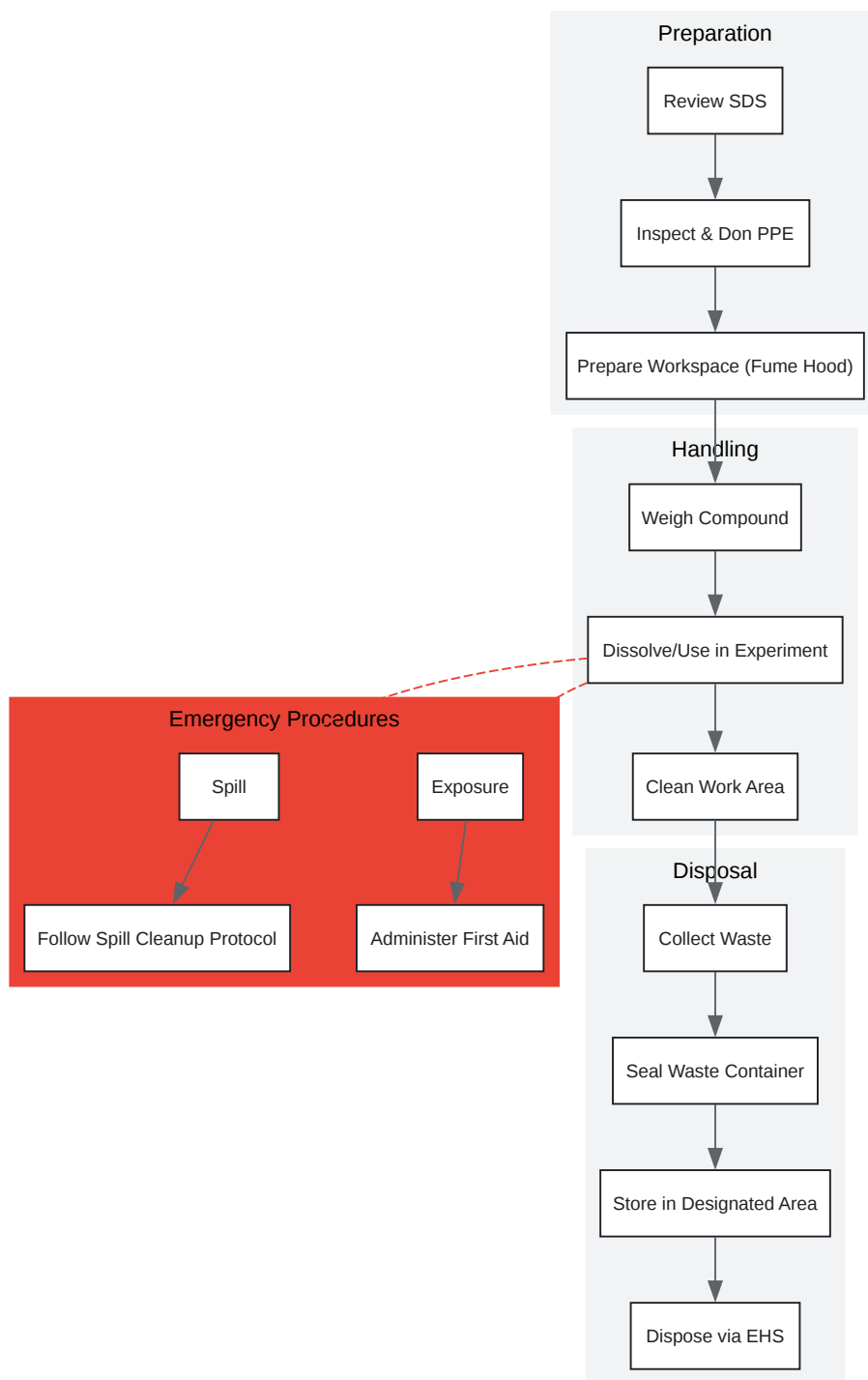
Proper disposal of chemical waste is critical for laboratory and environmental safety.

- **Waste Collection:** Collect all waste containing **Methyl N-acetylanthranilate**, including contaminated consumables, in a designated and clearly labeled hazardous waste container.
- **Container Sealing:** Ensure the waste container is tightly sealed to prevent leaks or spills.
- **Storage:** Store the sealed waste container in a designated, well-ventilated waste accumulation area, away from incompatible materials.
- **Disposal:** Arrange for the disposal of the hazardous waste through your institution's environmental health and safety office or a licensed chemical waste disposal company. Do not dispose of **Methyl N-acetylanthranilate** down the drain.[\[1\]](#)

Workflow for Handling and Disposal

The following diagram illustrates the logical workflow for the safe handling and disposal of **Methyl N-acetylanthranilate**.

Workflow for Handling and Disposal of Methyl N-acetylanthranilate

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Caption: Logical workflow for the safe handling and disposal of **Methyl N-acetylanthranilate**.

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References

- 1. spectrumchemical.com [spectrumchemical.com]
- 2. calpaclab.com [calpaclab.com]
- 3. Page loading... [guidechem.com]
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